

# Physical and chemical properties of Progesterone-d9

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## Compound of Interest

Compound Name: Progesterone-d9

Cat. No.: B563532

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## Progesterone-d9: A Technical Guide for Researchers

Introduction: **Progesterone-d9** is the deuterated form of progesterone, a critical steroid hormone involved in the menstrual cycle, pregnancy, and embryogenesis.<sup>[1]</sup> Due to its near-identical chemical and physical properties to endogenous progesterone, coupled with a distinct mass difference, **Progesterone-d9** serves as an indispensable internal standard for highly accurate and sensitive quantification of progesterone in biological matrices.<sup>[2][3]</sup> Its use is fundamental in mass spectrometry-based applications, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), which is the gold standard for steroid hormone analysis.<sup>[2][4]</sup> This guide provides an in-depth overview of the physical and chemical properties, analytical applications, and biological context of **Progesterone-d9** for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**Progesterone-d9** is a white crystalline powder. Its structure incorporates nine deuterium atoms, providing a significant mass shift that allows it to be distinguished from unlabeled progesterone in mass spectrometric analyses.

## Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
Chemical Name	pregn-4-ene-3,20-dione-2,2,4,6,6,17,21,21,21-d9	
IUPAC Name	(8S,9S,10R,13S,14S,17S)-2,2,4,6,6,17-hexadeuterio-10,13-dimethyl-17-(2,2,2-trideuterioacetyl)-7,8,9,11,12,14,15,16-octahydro-1H-cyclopenta[a]phenanthren-3-one	
CAS Number	15775-74-3	
Molecular Formula	C <sub>21</sub> H <sub>21</sub> D <sub>9</sub> O <sub>2</sub>	
Molecular Weight	323.5 g/mol	
Exact Mass	323.281070909 Da	
Purity	≥95% - ≥98%	
Isotopic Label	Deuterium	

**Table 2: Physical and Spectroscopic Properties**

Property	Value	Source(s)
Appearance	A solid; White crystalline powder	
Melting Point	128-132 °C	
Boiling Point	447.2 ± 45.0 °C at 760 mmHg	
Solubility	Acetonitrile: 1 mg/ml; Ethanol: 1 mg/ml; Methanol: 1 mg/ml; DMSO: 50 mg/mL (with ultrasonic and warming)	
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	
Polar Surface Area	34.14 Å <sup>2</sup>	
XLogP3	3.9	

## Experimental Protocols and Applications

The primary application of **Progesterone-d9** is as an internal standard for the quantification of progesterone by GC- or LC-MS. Stable isotope-labeled standards are considered the gold standard in quantitative analysis because they co-elute with the analyte, share similar ionization efficiency and fragmentation patterns, and can correct for analyte loss during sample processing.

### General Protocol: Quantification of Progesterone in Plasma using LC-MS/MS

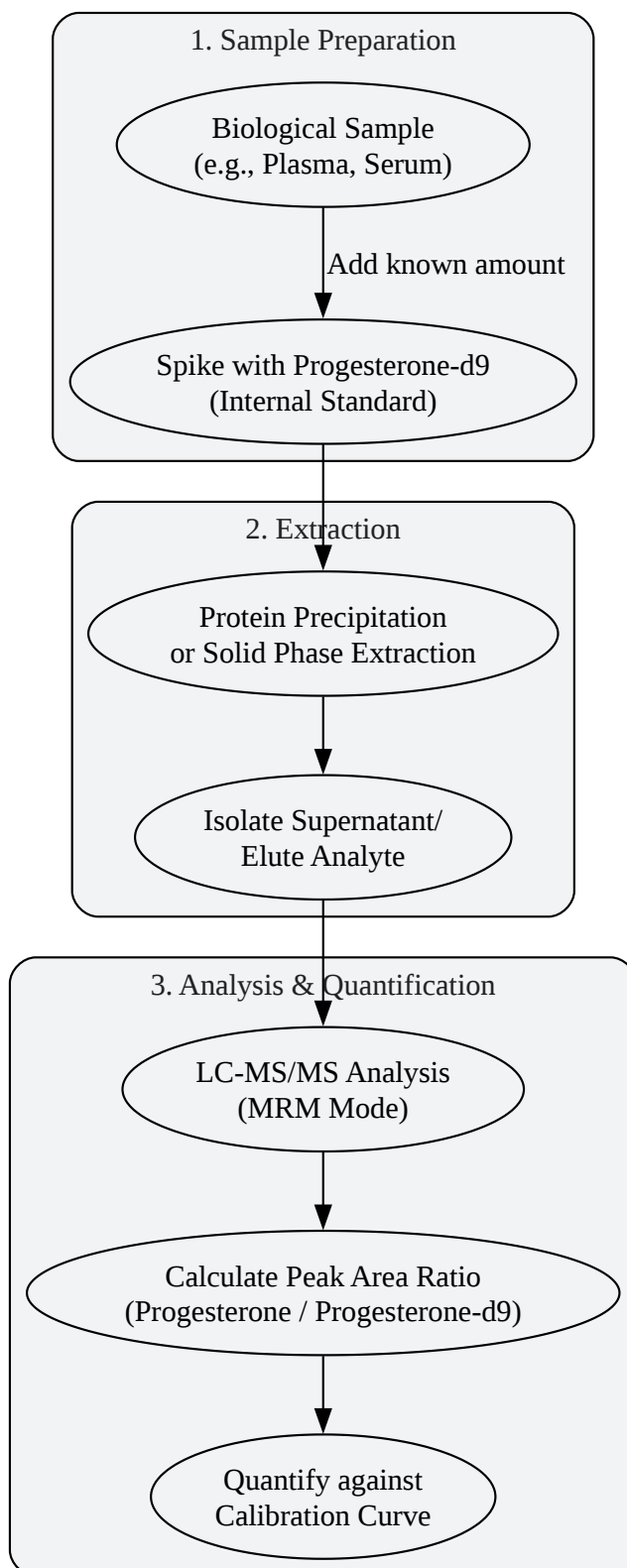
This protocol describes a representative workflow for the extraction and analysis of progesterone from a biological matrix, such as plasma or serum, using **Progesterone-d9** as an internal standard.

- Sample Preparation:
  - Thaw plasma samples to room temperature.

- In a centrifuge tube, add a known volume of plasma (e.g., 500  $\mu$ L).
- Spike the sample by adding a small, precise volume (e.g., 25  $\mu$ L) of a known concentration of **Progesterone-d9** stock solution (e.g., 1  $\mu$ g/mL). This step is critical for accurate quantification.
- Analyte Extraction (Protein Precipitation):
  - Add a protein precipitation agent, such as acetonitrile, to the plasma sample (e.g., a 1:1 or 2:1 ratio of solvent to plasma).
  - Vortex the mixture vigorously to ensure complete precipitation of proteins.
  - Centrifuge the sample at high speed (e.g., 1000 g for 10 min) to pellet the precipitated proteins.
  - Carefully collect the supernatant, which contains progesterone and **Progesterone-d9**. This supernatant can be directly injected into the LC-MS/MS system or undergo further clean-up or evaporation and reconstitution.
  - Alternative Extraction: Solid Phase Extraction (SPE) can also be used for a cleaner extraction, where the sample is passed through a C4 or C18 cartridge, washed, and then the analyte is eluted with a solvent like methanol.
- LC-MS/MS Analysis:
  - Instrumentation: Utilize a liquid chromatography system coupled to a triple quadrupole (QQQ) mass spectrometer.
  - Chromatography: Separate the analytes on a C18 reverse-phase column with a gradient elution, typically using a mobile phase of water and methanol or acetonitrile.
  - Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode.
  - Detection (Multiple Reaction Monitoring - MRM): Monitor specific precursor-to-product ion transitions for both progesterone and **Progesterone-d9** to ensure high selectivity and sensitivity.

- Example Transition for Progesterone:  $m/z$  315.3  $\rightarrow$  109.1
- Example Transition for **Progesterone-d9**:  $m/z$  324.1  $\rightarrow$  113.1 (or similar, depending on fragmentation)
- Quantification:
  - Construct a calibration curve using known concentrations of unlabeled progesterone standard spiked with the same concentration of **Progesterone-d9** internal standard.
  - Calculate the ratio of the peak area of the progesterone product ion to the peak area of the **Progesterone-d9** product ion.
  - Determine the concentration of progesterone in the unknown samples by comparing their peak area ratios to the calibration curve.

## Workflow for Progesterone-d9 as an Internal Standard



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